

An In-Depth Technical Guide to 1-Methylcyclopropanecarboxamide: Structure, Analysis, and Biological Significance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methylcyclopropanecarboxamide

Cat. No.: B171806

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Methylcyclopropanecarboxamide**, a unique molecule with potential applications in medicinal chemistry and drug discovery. This document details its chemical structure, analytical properties, and synthesizes available information on its biological context, offering a valuable resource for researchers in the field.

Chemical Structure and Properties

1-Methylcyclopropanecarboxamide is a primary amide derivative of 1-methylcyclopropanecarboxylic acid. The presence of a strained cyclopropane ring imparts distinct conformational rigidity and electronic properties to the molecule, making it an interesting scaffold for chemical exploration.

Table 1: Chemical Identifiers and Properties of **1-Methylcyclopropanecarboxamide**[\[1\]](#)

Property	Value
IUPAC Name	1-methylcyclopropane-1-carboxamide
Molecular Formula	C ₅ H ₉ NO
Molecular Weight	99.13 g/mol
CAS Number	15910-91-5
Canonical SMILES	CC1(CC1)C(=O)N
InChI Key	HLCXNVMIIINTAOG-UHFFFAOYSA-N
Appearance	White to off-white solid (predicted)
Solubility	Soluble in methanol, ethanol, and other polar organic solvents.

```
digraph "1_Methylcyclopropanecarboxamide_Structure" {  
graph [rankdir="LR", size="4,2", maxwidth="760"];  
node [shape=plaintext, fontname="Arial", fontsize=12, fontcolor="#202124"];  
edge [fontname="Arial", fontsize=10, color="#5F6368"];
```

```
C1 [label="C"];  
C2 [label="C"];  
C3 [label="C"];  
C4 [label="C"];  
C5 [label="C"];  
N1 [label="N"];  
O1 [label="O"];  
H1 [label="H"];  
H2 [label="H"];  
H3 [label="H"];  
H4 [label="H"];  
H5 [label="H"];  
H6 [label="H"];  
H7 [label="H"];
```

```
H8 [label="H"];
H9 [label="H"];

C1 -- C2;
C1 -- C3;
C2 -- C3;
C1 -- C4;
C1 -- C5;
C4 -- O1 [style=double];
C4 -- N1;
N1 -- H1;
N1 -- H2;
C2 -- H3;
C2 -- H4;
C3 -- H5;
C3 -- H6;
C5 -- H7;
C5 -- H8;
C5 -- H9;

{rank=same; C2; C3;}
}
```

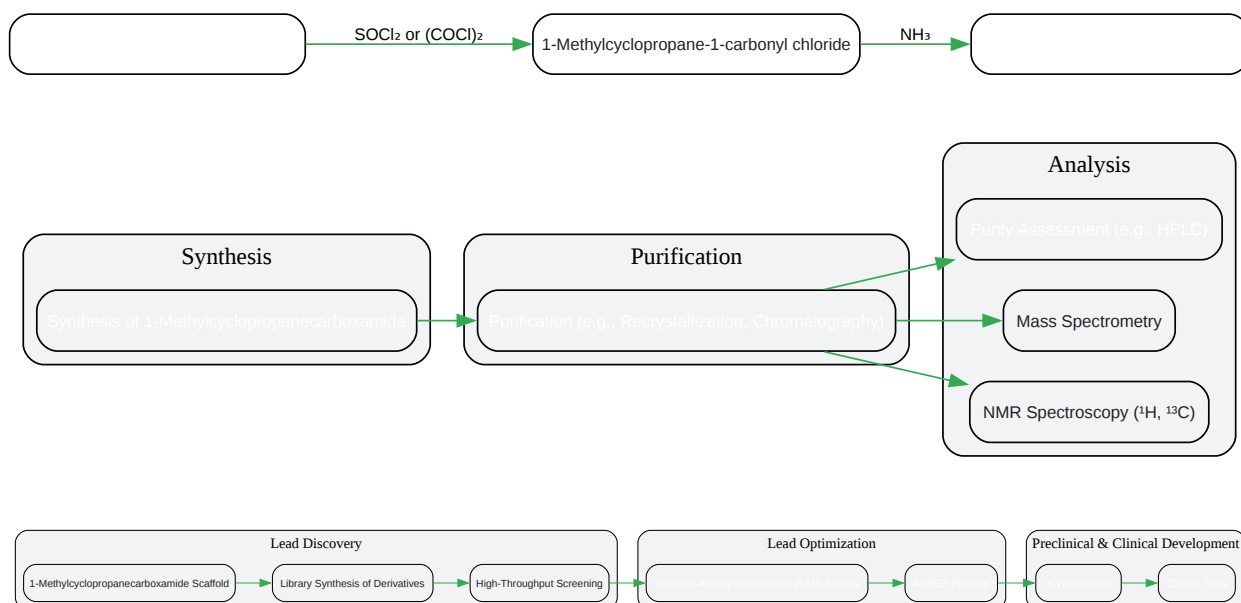
Figure 1: 2D Chemical Structure of **1-Methylcyclopropanecarboxamide**

Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **1-Methylcyclopropanecarboxamide** is not readily available in the public domain, a feasible synthetic route can be extrapolated from standard organic chemistry principles. The most direct method involves the amidation of 1-methylcyclopropanecarboxylic acid or its corresponding acyl chloride.

Proposed Synthetic Pathway

A plausible two-step synthesis begins with the commercially available 1-methylcyclopropanecarboxylic acid.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Methylcyclopropanecarboxamide | $\text{C}_5\text{H}_9\text{NO}$ | CID 13002936 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 1-Methylcyclopropanecarboxamide: Structure, Analysis, and Biological Significance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b171806#1-methylcyclopropanecarboxamide-chemical-structure-and-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com